

Iminodiacetic acid hydrochloride synthesis pathway

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Compound of Interest

Compound Name: Iminodiacetic acid hydrochloride

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An In-depth Technical Guide to the Synthesis of Iminodiacetic Acid Hydrochloride

Iminodiacetic acid (IDA), a dicarboxylic acid amine with the formula $\text{HN}(\text{CH}_2\text{CO}_2\text{H})_2$, is a significant compound in industrial chemistry.^[1] It serves as a crucial intermediate in the manufacturing of the widely used herbicide glyphosate and the indicator xylene orange.^[1] Furthermore, its strong chelating properties make it valuable for creating ion-exchange resins like Chelex 100.^[1] This guide provides a detailed overview of the primary synthesis pathways for iminodiacetic acid, focusing on the preparation of its hydrochloride salt, for researchers, scientists, and professionals in drug development.

Core Synthesis Pathways

The industrial and laboratory synthesis of iminodiacetic acid is primarily achieved through three main routes:

- **Alkylation of Glycine with Monochloroacetic Acid:** This is considered the most economical route for large-scale production.^{[2][3]} The process involves the initial formation of glycine from ammonia and chloroacetic acid, which is then alkylated by a second molecule of chloroacetic acid.^{[2][3]}
- **Catalytic Dehydrogenation of Diethanolamine:** This method offers a cleaner reaction pathway and can produce high yields of iminodiacetic acid.^{[1][3][4]} It typically involves reacting diethanolamine in the presence of a catalyst and a strong base.^{[5][6]}

- Hydrolysis of Iminodiacetonitrile: This pathway provides a high-yield, high-purity route to iminodiacetic acid through the hydrolysis of the dinitrile precursor.[3][7]

The final step in producing the hydrochloride salt involves acidification of the reaction mixture with hydrochloric acid, which protonates the amine and facilitates precipitation.[3]

Pathway 1: From Monochloroacetic Acid and Glycine

This method leverages the reaction between glycine and monochloroacetic acid in a basic medium. Glycine itself is often produced in situ from ammonia and monochloroacetic acid, making this a concurrent consecutive reaction.[2] An improvement on this industrial process involves reacting the separately formed glycine with monochloroacetic acid to increase the overall yield.[2]

Experimental Protocol

The following protocol is adapted from a laboratory-scale synthesis:[3]

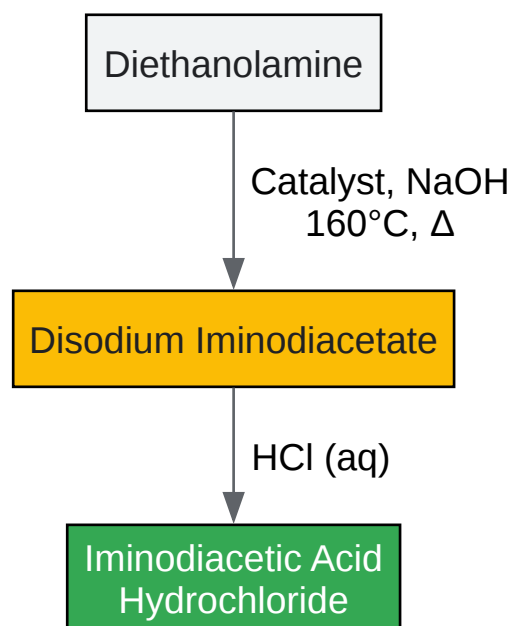
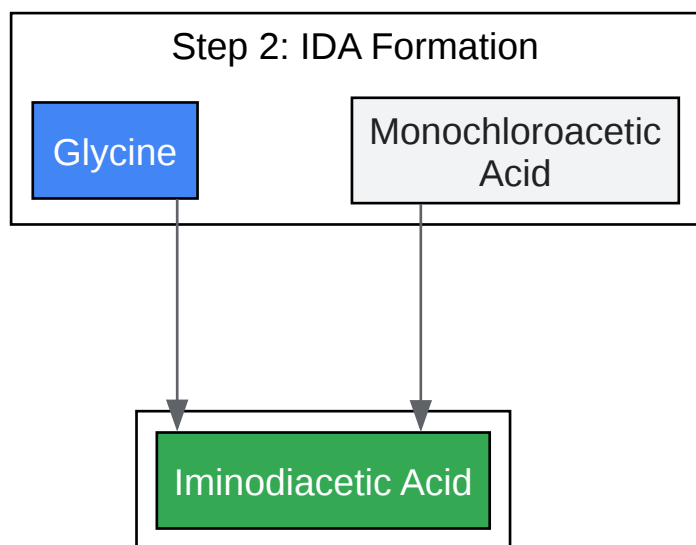
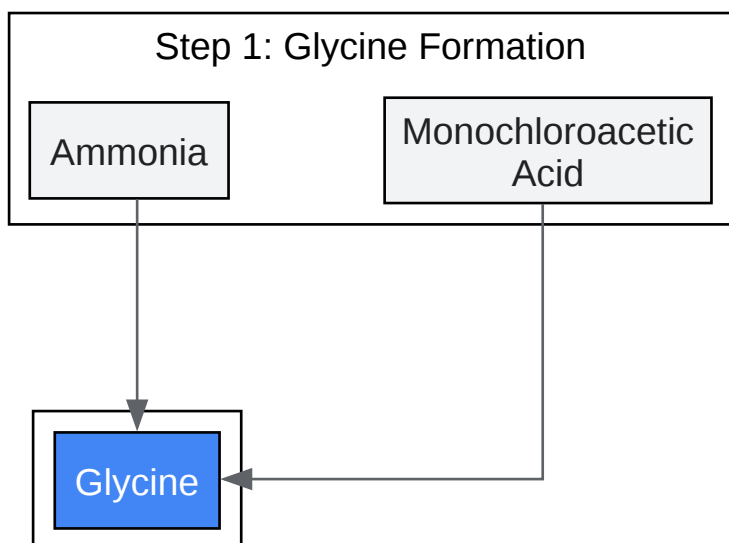
- Preparation: In a reaction vessel, dissolve 18.9 g (0.2 mol) of monochloroacetic acid in 25 cm³ of water and neutralize the solution with 14.8 g (0.2 mol) of calcium hydroxide.
- Glycine Solution: In a separate beaker, prepare a solution of 15 g (0.2 mol) of glycine in 15 cm³ of water and add 14.8 g (0.2 mol) of calcium hydroxide. Heat this solution to 73-75°C.
- Reaction: With vigorous stirring, add the hot glycine solution in portions to the monochloroacetic acid solution. Maintain the reaction mixture's pH between 9 and 11 and the temperature at 65-70°C.
- Stirring: After the addition is complete, continue to stir the reaction mass at 65-70°C for a designated period to ensure the reaction goes to completion.
- Acidification and Precipitation: Acidify the reaction mixture with 33 cm³ (0.4 mol) of concentrated hydrochloric acid at 85-90°C until the pH reaches 1.8-2.0. This step forms the **iminodiacetic acid hydrochloride**.
- Isolation: Cool the solution to 5-10°C to precipitate the product.

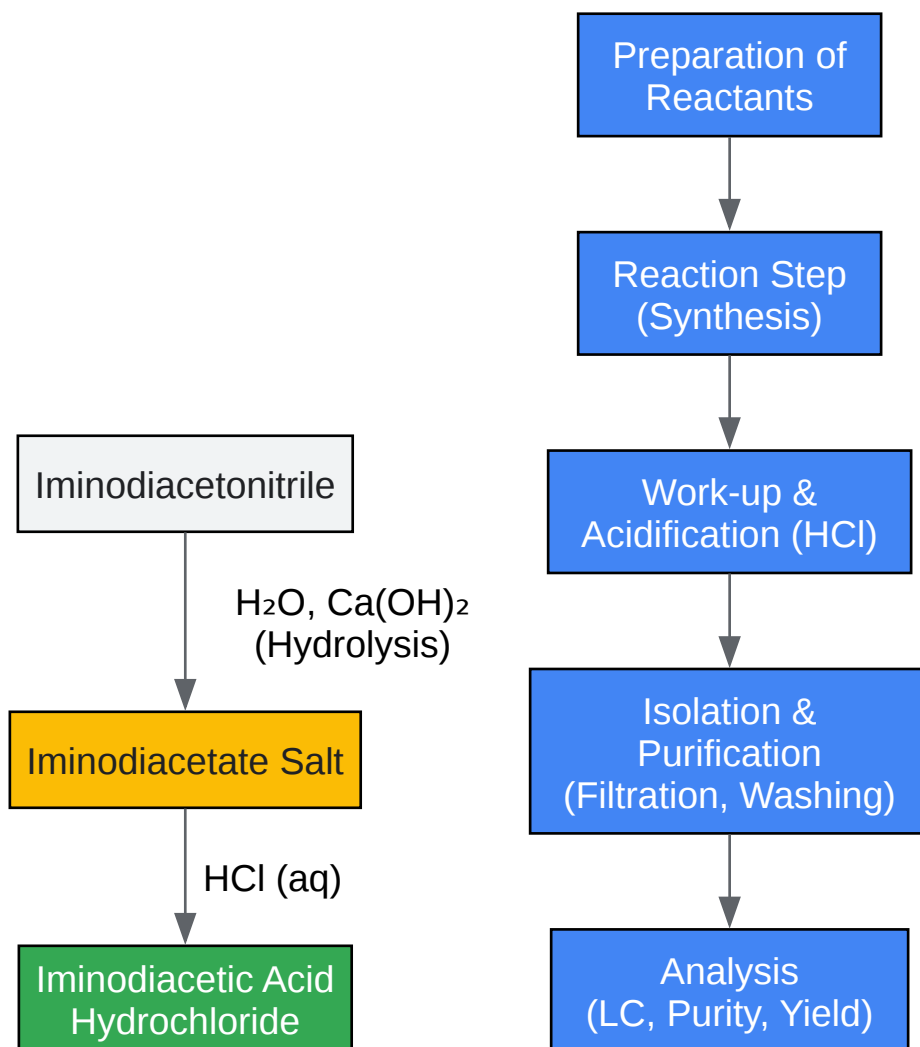
- Purification: Isolate the **iminodiacetic acid hydrochloride** crystals by filtration, wash with methanol, and dry.

Quantitative Data

Parameter	Value	Reference
Starting Materials	Monochloroacetic Acid, Glycine, Calcium Hydroxide, Hydrochloric Acid	[3]
Reaction Temperature	65-70°C	[3]
Reaction pH	9-11	[3]
Final pH (for HCl salt)	1.8-2.0	[3]
Industrial Yield	Improved from 67% to 91% by converting intermediate glycine	[2]

Reaction Pathway Diagram





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